



Application Notes and Protocols for m-PEG13-NHS Ester Protein Labeling

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Compound of Interest		
Compound Name:	m-PEG13-NHS ester	
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Introduction

PEGylation, the covalent attachment of polyethylene glycol (PEG) chains to a molecule, is a widely utilized bioconjugation technique in drug development and research.[1][2][3][4] This process can significantly improve the therapeutic properties of proteins by increasing their solubility, stability, and circulating half-life, while reducing immunogenicity.[3] The **m-PEG13-NHS ester** is a specific PEGylation reagent that features a methoxy-terminated polyethylene glycol chain of 13 ethylene glycol units, activated with an N-hydroxysuccinimide (NHS) ester. This NHS ester group reacts efficiently and specifically with primary amines, such as the N-terminal amine and the epsilon-amine of lysine residues on the surface of proteins, to form stable amide bonds.

These application notes provide a comprehensive protocol for the labeling of proteins with **m-PEG13-NHS ester**, including reaction conditions, purification methods, and storage recommendations.

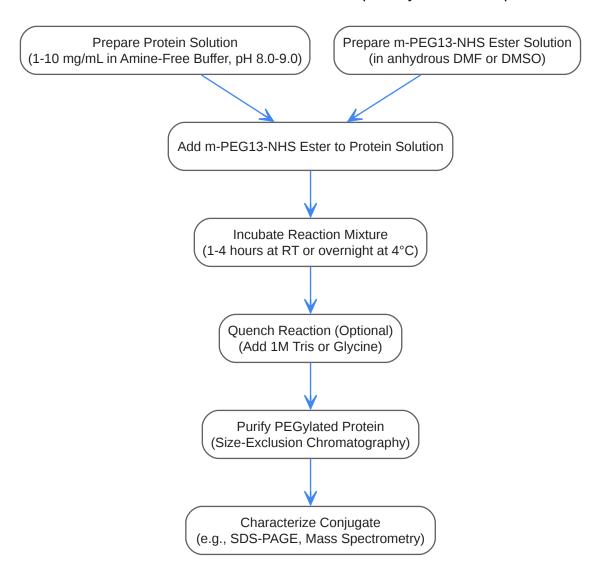
Principle of the Reaction

The core of the labeling protocol is the reaction between the NHS ester of the m-PEG13 reagent and primary amines on the protein. This reaction is highly dependent on pH. The amino group must be in its unprotonated form to act as a nucleophile and attack the carbonyl carbon of the NHS ester. This results in the formation of a stable amide bond and the release of



N-hydroxysuccinimide. The optimal pH for this reaction is typically between 8.0 and 9.0. At lower pH values, the amine is protonated, rendering it non-reactive. Conversely, at higher pH, the NHS ester is prone to hydrolysis, which reduces the efficiency of the labeling reaction.

Chemical reaction between **m-PEG13-NHS ester** and a primary amine on a protein.



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